

Technical Data Sheet: Duloxetine-d7

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Compound of Interest

Compound Name: Duloxetine-d7

Cat. No.: B562449

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This document provides a concise summary of the key physicochemical properties of **Duloxetine-d7**, a deuterated analog of Duloxetine. The inclusion of seven deuterium atoms increases the molecular weight of the compound, making it a valuable tool in pharmacokinetic studies and as an internal standard in analytical assays.

Physicochemical Properties of Duloxetine-d7

The fundamental physicochemical data for **Duloxetine-d7** is presented below. This information is critical for accurate quantification and formulation development.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₂ D ₇ NOS	LGC Standards[1], Immunomart[2]
Molecular Weight	304.5 g/mol	PubChem[3]
Alternate Reported MW	304.46 g/mol	LGC Standards[1]
Monoisotopic Mass	304.16267262 Da	PubChem[3]

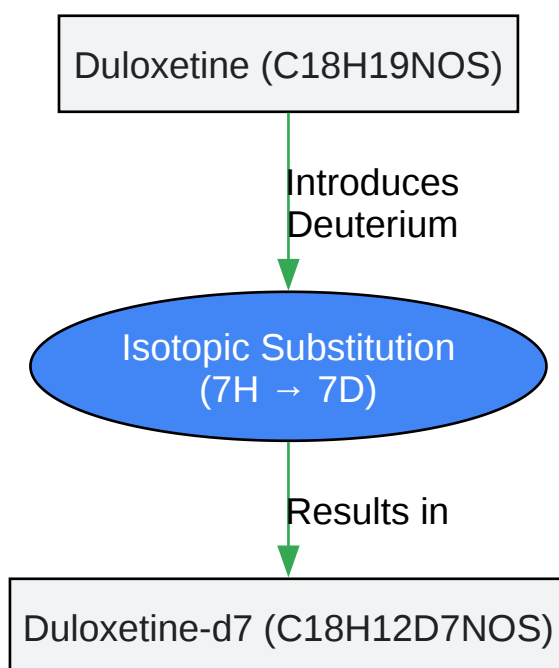
Chemical Structure and Isotopic Labeling

The structural integrity of Duloxetine is maintained in its deuterated form, with the key difference being the substitution of seven hydrogen atoms with deuterium on the naphthalene

ring. This specific labeling is crucial for its application in mass spectrometry-based analytical methods.

Logical Representation of Isotopic Substitution

The following diagram illustrates the relationship between the parent compound, Duloxetine, and its deuterated analog, highlighting the isotopic substitution that results in the increased molecular weight.



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Isotopic relationship between Duloxetine and **Duloxetine-d7**.

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References

- 1. Duloxetine-d7 | TRC-D721002-10MG | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]

- 2. Duloxetine-d7 - Immunomart [immunomart.com]
- 3. Duloxetine-d7 | C₁₈H₁₉NOS | CID 45039120 - PubChem [pubchem.ncbi.nlm.nih.gov]
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